

# chemical formula and molecular weight of sodium oxide.

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An In-depth Technical Guide to Sodium Oxide (Na<sub>2</sub>O) for Researchers and Scientists

## Abstract

Sodium oxide (Na<sub>2</sub>O) is an inorganic compound of significant interest in various industrial and research applications, including the manufacturing of glass, ceramics, and specialty chemicals. [1][2][3] For researchers, scientists, and drug development professionals, a thorough understanding of its chemical and physical properties, synthesis protocols, and analytical methods is crucial. This document provides a comprehensive technical overview of sodium oxide, including its fundamental characteristics, detailed experimental procedures for its synthesis and analysis, and its applications in scientific research.

## Chemical Identity and Physical Properties

Sodium oxide is an alkali metal oxide with the chemical formula Na<sub>2</sub>O.[4][5] It is the anhydride form of sodium hydroxide.[5][6] Structurally, it adopts an antifluorite crystal lattice, where the sodium (Na<sup>+</sup>) ions are tetrahedrally coordinated to four oxide (O<sup>2-</sup>) ions, and the oxide ions are cubically coordinated to eight sodium ions.[2][7][8] At room temperature, it exists as a white, crystalline solid.[1][4]

## Quantitative Data Summary

The key physical and chemical properties of sodium oxide are summarized in the table below for easy reference.

Property	Value	Reference(s)
Chemical Formula	Na <sub>2</sub> O	[2][9]
Molecular Weight	61.979 g/mol	[2][9]
Appearance	White crystalline solid	[1][2][4]
Density	2.27 - 2.49 g/cm <sup>3</sup>	[2][6][7]
Melting Point	1,132 °C (2,070 °F; 1,405 K)	[1][2][4]
Boiling Point	1,950 °C (3,540 °F; 2,220 K)	[2][4]
Sublimation Point	Begins to sublime at 1,275 °C	[2][4][7]
Crystal Structure	Antifluorite (face-centered cubic), cF12	[2][7]
Standard Enthalpy of Formation (ΔfH <sub>298</sub> °)	-416 kJ/mol	[2][7]
Gibbs Free Energy (ΔfG <sub>298</sub> °)	-377.1 kJ/mol	[2][7]
Heat Capacity (C)	72.95 J/(mol·K)	[2][6]
Solubility	Reacts violently with water to form NaOH.[1][4]	[1][4]

## Chemical Properties and Reactivity

Sodium oxide is a strongly basic oxide.[7] Its most notable chemical property is its vigorous and highly exothermic reaction with water to produce sodium hydroxide (NaOH).[4][8]

Reaction with Water:  $\text{Na}_2\text{O} + \text{H}_2\text{O} \rightarrow 2\text{NaOH}$ [4][8]

Due to this reactivity, sodium oxide is considered the base anhydride of sodium hydroxide.[2] It readily reacts with acids to form the corresponding sodium salt and water. For example, it reacts with hydrochloric acid (HCl) to produce sodium chloride (NaCl) and water.[7]

Reaction with Acids:  $\text{Na}_2\text{O} + 2\text{HCl} \rightarrow 2\text{NaCl} + \text{H}_2\text{O}$ [7]

It also reacts with alcohols to yield the corresponding sodium alkoxides.[\[4\]](#)

## Synthesis of Sodium Oxide

Several methods exist for the laboratory and industrial preparation of sodium oxide. The choice of method often depends on the desired purity and scale.

- Reaction of Sodium with Sodium Hydroxide: A common laboratory method involves the reaction of metallic sodium with sodium hydroxide at elevated temperatures (300-400 °C), which produces sodium oxide and hydrogen gas.[\[2\]](#)[\[7\]](#)
- Reaction of Sodium with Sodium Nitrite or Peroxide: Sodium oxide can also be formed by reacting sodium with sodium nitrite or sodium peroxide.[\[2\]](#)[\[4\]](#)
- Thermal Decomposition: The calcination of sodium carbonate at high temperatures (800-1000 °C) yields sodium oxide and carbon dioxide, though this requires prolonged heating.[\[4\]](#) Similarly, thermal decomposition of sodium nitrite begins at around 320 °C to produce sodium oxide.[\[4\]](#)
- Direct Oxidation of Sodium: Burning sodium in a limited supply of air or oxygen produces sodium oxide, but this method often results in the formation of sodium peroxide ( $\text{Na}_2\text{O}_2$ ) as a significant byproduct.[\[2\]](#)[\[4\]](#) To obtain pure  $\text{Na}_2\text{O}$ , the resulting mixture can be treated with excess liquid sodium to reduce the peroxide.[\[10\]](#)

## Experimental Protocols

The following sections provide detailed methodologies for a representative synthesis and an analytical procedure for sodium oxide.

### Protocol 1: Laboratory Synthesis via Sodium/Sodium Hydroxide Reaction

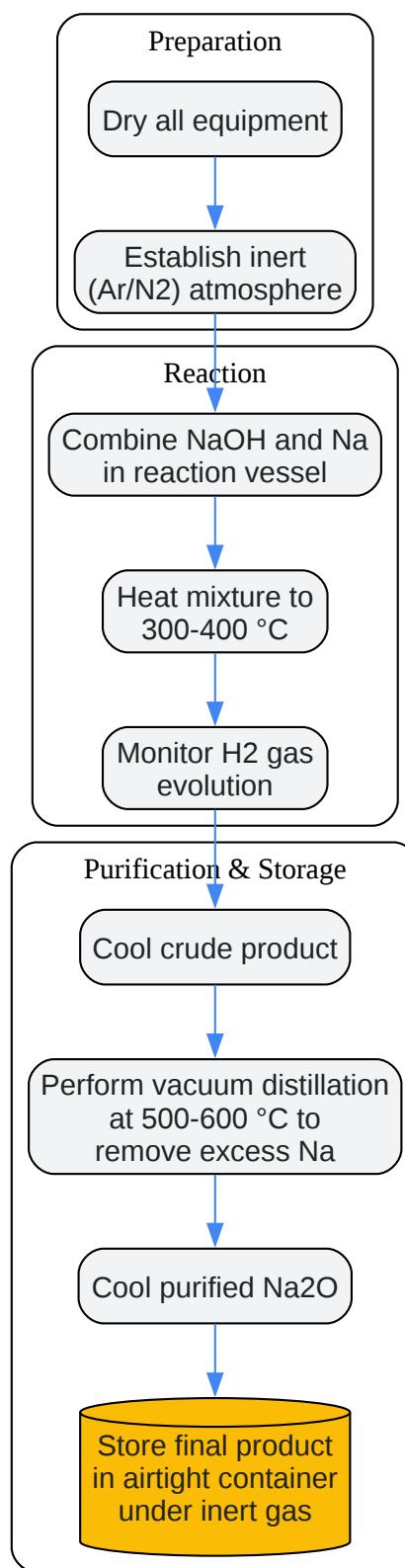
This protocol describes the synthesis of sodium oxide by reacting metallic sodium with sodium hydroxide, followed by purification.[\[2\]](#)[\[7\]](#)

Materials:

- Metallic Sodium (Na)
- Sodium Hydroxide (NaOH), anhydrous pellets
- Inert atmosphere (e.g., high-purity Argon or Nitrogen)
- Reaction vessel suitable for high temperatures (e.g., nickel or iron crucible)
- Furnace with temperature control
- Vacuum distillation apparatus

**Procedure:**

- Preparation: Ensure all glassware and equipment are thoroughly dried to prevent side reactions. The entire procedure must be conducted under an inert atmosphere (e.g., in a glovebox) to exclude moisture and oxygen.
- Reaction Setup: Place 2 moles of anhydrous sodium hydroxide and 2 moles of metallic sodium into the reaction vessel. A slight excess of sodium metal can be used to ensure the complete conversion of NaOH.<sup>[7]</sup>
- Heating: Heat the mixture in a furnace to a temperature between 300-400 °C.<sup>[7]</sup> Hydrogen gas will be evolved during the reaction:  $2\text{NaOH} + 2\text{Na} \rightarrow 2\text{Na}_2\text{O} + \text{H}_2$ .
- Reaction Monitoring: Maintain the temperature and monitor the reaction until the evolution of hydrogen gas ceases, indicating the completion of the reaction.
- Purification: The crude product contains sodium oxide and any excess unreacted sodium metal. Purify the product via vacuum distillation at 500-600 °C to remove the excess sodium, which has a lower boiling point than sodium oxide.<sup>[7]</sup>
- Product Handling and Storage: Cool the purified sodium oxide to room temperature under an inert atmosphere. The resulting white, crystalline  $\text{Na}_2\text{O}$  is extremely hygroscopic and must be stored in an airtight container, such as a sealed ampoule or within a glovebox, to prevent reaction with atmospheric moisture and carbon dioxide.<sup>[4]</sup>



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**Caption:** Workflow for the laboratory synthesis of sodium oxide.

## Protocol 2: Determination of Sodium Oxide Content by Back-Titration

This protocol provides a method for quantifying the sodium oxide content in a solid sample, such as regenerated sand from sodium silicate casting, by using acid-base back-titration.[\[11\]](#)

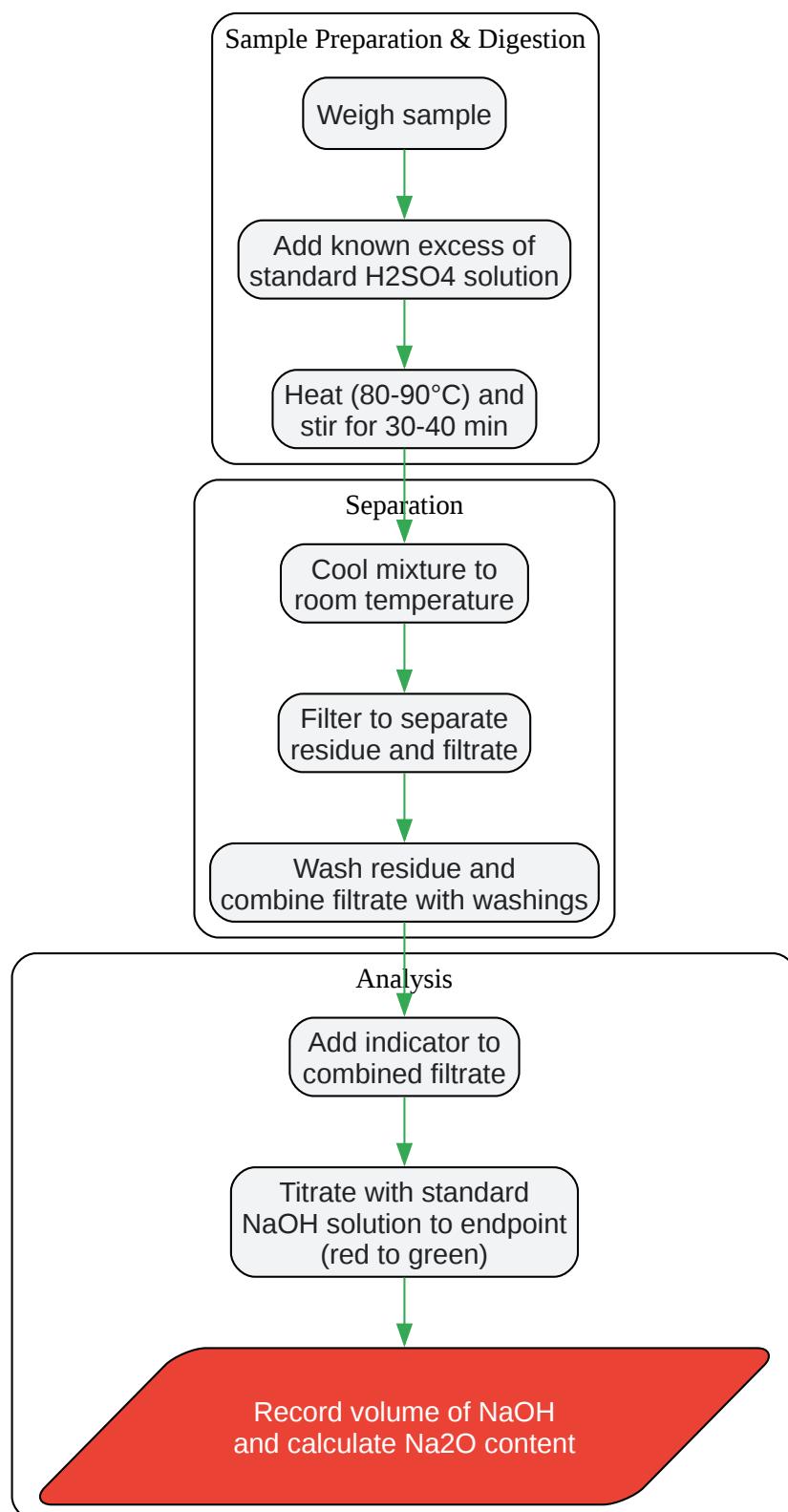
### Materials:

- Sample containing sodium oxide
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) standard solution (e.g., 0.1 M)
- Sodium hydroxide ( $\text{NaOH}$ ) standard solution (e.g., 0.1 M)
- Bromcresol green-methyl red mixed indicator
- Deionized water
- Heating and stirring plate, beakers, burette, filtration apparatus

### Procedure:

- Sample Preparation: Weigh a precise amount of the solid sample and place it into a beaker.
- Acid Digestion: Add a known excess volume of standard sulfuric acid solution and a sufficient amount of deionized water to the sample.
- Heating and Stirring: Heat the mixture to 80-90 °C and stir continuously for 30-40 minutes. This ensures that all the basic sodium oxide reacts with the sulfuric acid:  $\text{Na}_2\text{O} + \text{H}_2\text{SO}_4 \rightarrow \text{Na}_2\text{SO}_4 + \text{H}_2\text{O}$ .[\[11\]](#)
- Cooling and Filtration: Cool the mixture to room temperature and filter it to separate the insoluble residue from the filtrate, which contains the unreacted sulfuric acid.
- Washing: Wash the filter residue with deionized water until the washing liquid is neutral. Combine the washing liquid with the original filtrate. This ensures all the unreacted acid is collected for titration.

- Titration: Add a few drops of the bromcresol green-methyl red indicator to the combined filtrate. Titrate the solution with the standard sodium hydroxide solution until the color changes from red to green, marking the endpoint. Record the volume of NaOH consumed.  
[\[11\]](#)
- Calculation: Calculate the amount of sulfuric acid that reacted with the sodium oxide by subtracting the amount that was neutralized by the NaOH titrant from the initial amount of acid added. From this, the mass and percentage of sodium oxide in the original sample can be determined.

[Click to download full resolution via product page](#)**Caption:** Analytical workflow for Na<sub>2</sub>O determination by back-titration.

## Applications in Research and Drug Development

While sodium oxide itself is too reactive for direct therapeutic use, its role in chemical synthesis and materials science is relevant to the pharmaceutical and research sectors.

- **Glass and Ceramics Production:** Sodium oxide is a fundamental component in the manufacturing of various glasses and ceramics.<sup>[1][3][9]</sup> It acts as a flux to lower the melting temperature of silica.<sup>[3][12]</sup> This is relevant for producing specialized laboratory glassware and ceramic components for scientific apparatus.
- **Chemical Synthesis:** As a strong base,  $\text{Na}_2\text{O}$  can be used in various chemical reactions. High-purity sodium oxide serves as a reactant or intermediate in the synthesis of other sodium-based compounds, including certain pharmaceutical precursors.<sup>[13]</sup>
- **Dehydrating Agent:** Due to its high reactivity with water, it can be used as a powerful dehydrating agent or desiccant in specific applications where its basicity is not a concern.<sup>[9]</sup>
- **Research and Development:** Sodium oxide is utilized in materials science research to explore new materials, such as sodium-ion battery components and specialized glasses with unique optical or physical properties.<sup>[13][14]</sup> In sodium-cooled fast reactors, the reaction between sodium oxide and silica is an important area of safety research.<sup>[15]</sup>

## Safety and Handling

Sodium oxide is a hazardous substance that requires careful handling.

- **Corrosivity:** It is extremely corrosive and can cause severe damage to the skin, eyes, and respiratory tract.<sup>[1][5]</sup>
- **Reactivity:** It reacts violently and exothermically with water, which can cause boiling and spattering of the corrosive solution.<sup>[1][4]</sup>
- **Handling:** All handling should be performed in a controlled environment, such as a fume hood or glovebox, while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[4]</sup>

- Storage: Store in a cool, dry, well-ventilated area, separated from acids, water, and food products.<sup>[4]</sup> Containers must be kept tightly sealed.<sup>[4]</sup>
- Disposal: Sodium oxide should be neutralized carefully by slow addition to a large volume of cold, acidified water.<sup>[4]</sup>

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